

Proper Disposal and Safety Protocols for N-Benzyl-4-nitroaniline

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Compound of Interest

Compound Name: *N-Benzyl-4-nitroaniline*

Cat. No.: B1293809

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential safety and logistical information for **N-Benzyl-4-nitroaniline**, including operational and disposal procedures to foster a secure laboratory environment.

Physicochemical and Hazard Data

A summary of key quantitative data for **N-Benzyl-4-nitroaniline** is presented below for easy reference. This information is critical for risk assessment and the implementation of appropriate safety measures.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₂	[1][2]
Molecular Weight	228.25 g/mol	[2]
CAS Number	14309-92-3	[1][2]
Melting Point	146 - 149 °C (295 - 300 °F)	
Boiling Point	260 °C (500 °F) at 133 hPa	
GHS Hazard Statements	H302, H312, H315, H318, H332, H335, H373, H412	[1][2]

GHS Hazard Statement Key:

- H302: Harmful if swallowed.[1][2]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[1][2]
- H318: Causes serious eye damage.[1][2]
- H332: Harmful if inhaled.[1]
- H335: May cause respiratory irritation.[1][2]
- H373: May cause damage to organs through prolonged or repeated exposure.
- H412: Harmful to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE) and Handling

To minimize exposure and ensure personal safety when handling **N-Benzyl-4-nitroaniline**, the following personal protective equipment should be utilized:

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.[1]
- Hand Protection: Use impervious gloves (e.g., nitrile rubber).[1]
- Skin and Body Protection: Wear a lab coat, and in cases of potential significant exposure, consider additional protective clothing.[1]
- Respiratory Protection: If dusts are generated, a NIOSH/MSHA-approved respirator is required.

Handling Procedures:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Avoid generating dust.[1]

- Do not eat, drink, or smoke in the laboratory area.[\[1\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)

Emergency Procedures

In the event of an accidental exposure or spill, immediate action is crucial.

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- Spills: For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal.[\[1\]](#) For major spills, evacuate the area and contact emergency services.[\[1\]](#) Prevent the spillage from entering drains or waterways.[\[1\]](#)

Proper Disposal Protocol

The disposal of **N-Benzyl-4-nitroaniline** must be conducted in accordance with local, regional, and national regulations. It is classified as a hazardous waste.

Step-by-Step Disposal Procedure:

- Waste Collection:

- Collect waste **N-Benzyl-4-nitroaniline** and any contaminated materials (e.g., gloves, filter paper) in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted.
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[5]
 - The storage area should be secure and accessible only to authorized personnel.
- Professional Disposal:
 - The primary method of disposal is through a licensed chemical destruction facility. This may involve controlled incineration with flue gas scrubbing.^[4]
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a certified hazardous waste contractor.
 - Do not discharge **N-Benzyl-4-nitroaniline** into sewers or the environment.^[4]

Contaminated Packaging:

- Containers that held **N-Benzyl-4-nitroaniline** should be triple-rinsed with a suitable solvent. The rinsate should be collected and treated as hazardous waste.
- After proper decontamination, the packaging can be offered for recycling or reconditioning. Alternatively, it can be punctured to prevent reuse and disposed of according to regulations.^[4]

Below is a diagram illustrating the logical workflow for the proper disposal of **N-Benzyl-4-nitroaniline**.



Figure 1: N-Benzyl-4-nitroaniline Disposal Workflow

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Caption: Disposal workflow for **N-Benzyl-4-nitroaniline**.

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